

4-methyl-1H-1,2,3-triazole chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-methyl-1H-1,2,3-triazole

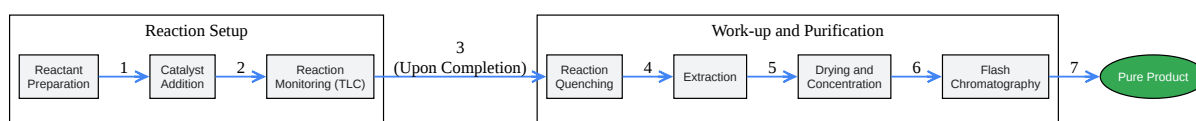
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Chemical Structure and IUPAC Name

The definitive IUPAC name for this compound is **4-methyl-1H-1,2,3-triazole**.^[1] It is an aromatic heterocycle characterized by a five-membered ring containing two carbon atoms and three nitrogen atoms in adjacent positions, with a methyl group substituted at the 4th position of the ring.

The chemical structure is as follows:



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References

- 1. 4-methyl-1H-1,2,3-triazole | C₃H₅N₃ | CID 12933420 - PubChem [pubchem.ncbi.nlm.nih.gov]
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